

# N-Butyl-p-toluenesulfonamide safety and hazards information

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## Compound of Interest

Compound Name: **N-Butyl-p-toluenesulfonamide**

Cat. No.: **B159962**

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An In-depth Technical Guide to the Safety and Hazards of **N-Butyl-p-toluenesulfonamide**

## Introduction

**N-Butyl-p-toluenesulfonamide** (BTS), with CAS number 1907-65-9, is a chemical compound used primarily as a laboratory reagent<sup>[1]</sup>. Its molecular formula is C11H17NO2S, and it has a molecular weight of approximately 227.33 g/mol <sup>[2]</sup>. This guide provides a comprehensive overview of the safety, hazards, and handling procedures for **N-Butyl-p-toluenesulfonamide**, intended for researchers, scientists, and professionals in drug development. While some safety data sheets classify this substance as not hazardous under REGULATION (EC) No 1272/2008, proper handling and awareness of its properties are essential in a laboratory setting<sup>[1]</sup>.

## Chemical and Physical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling. Key properties for **N-Butyl-p-toluenesulfonamide** are summarized below.

Property	Value	Source
Molecular Formula	C11H17NO2S	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	227.33 g/mol	<a href="#">[2]</a>
CAS Number	1907-65-9	<a href="#">[2]</a> <a href="#">[3]</a>
EC Number	217-612-0	<a href="#">[1]</a>
Physical State	Solid, powder to crystal form <a href="#">[1]</a>	Tokyo Chemical Industry <a href="#">[1]</a>
Color	White to light yellow	<a href="#">[1]</a>
Melting Point	40.0 to 44.0 °C	J&K Scientific
Boiling Point	234 °C / 20 mmHg	
Solubility	Soluble in Methanol	

## Hazard Identification and Classification

According to a safety data sheet from Tokyo Chemical Industry, **N-Butyl-p-toluenesulfonamide** is not classified as a hazardous substance or mixture under REGULATION (EC) No 1272/2008[\[1\]](#). Consequently, no hazard pictogram, signal word, or hazard statements are required[\[1\]](#).

However, it is crucial to note that data for related sulfonamide compounds suggest potential for irritation and sensitization. For instance, p-Toluenesulfonamide (a related compound) is considered an irritant to the eyes, respiratory system, and skin, and may cause sensitization by skin contact[\[4\]](#). While these hazards are not officially attributed to the N-butyl derivative, caution is warranted.

The substance is not considered to be persistent, bioaccumulative, and toxic (PBT) or very persistent and very bioaccumulative (vPvB)[\[1\]](#).

## Toxicological Information

Detailed toxicological data for **N-Butyl-p-toluenesulfonamide** is limited in the available literature. Most safety data sheets indicate that no data is available for acute toxicity (oral,

dermal, inhalation), skin corrosion/irritation, eye damage, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, or reproductive toxicity[1].

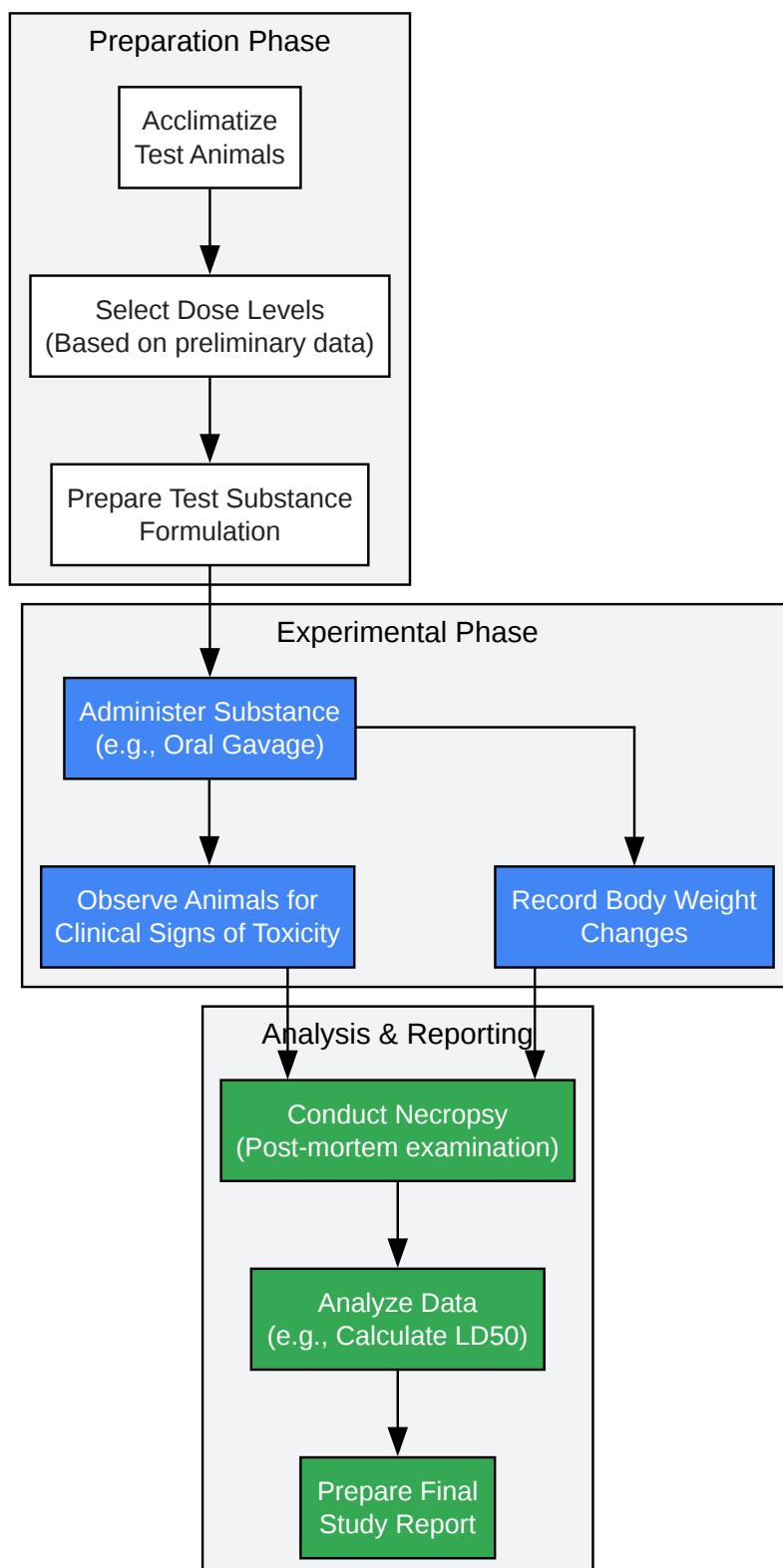
For context, related sulfonamides are known to have potential health effects. Accidental ingestion of some sulfonamides may be harmful, with animal experiments on related compounds indicating that ingestion of less than 150 grams could cause serious health damage[5]. They can sometimes cause kidney damage or affect red blood cells[4][5].

## Overview of Toxicological Testing Methods

While specific experimental reports for **N-Butyl-p-toluenesulfonamide** were not found, toxicological properties are generally determined using standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity (e.g., OECD 423): This test involves the administration of the substance to fasted animals, typically rodents, in a stepwise procedure. The animals are observed for signs of toxicity and mortality over a 14-day period to determine the LD50 (the dose lethal to 50% of the test population).
- Skin Irritation/Corrosion (e.g., OECD 404): This protocol involves applying the test substance to the shaved skin of an animal (often a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) over a period of time.
- Eye Irritation/Corrosion (e.g., OECD 405): The substance is applied to one eye of an animal. The eyes are then examined for effects on the cornea, iris, and conjunctiva.
- Bacterial Reverse Mutation Test (Ames Test, e.g., OECD 471): This is an in vitro test to assess mutagenic potential. It uses strains of bacteria (e.g., *Salmonella typhimurium*) to detect mutations caused by the chemical.

The workflow for a typical acute toxicity study is illustrated below.



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*Workflow for a typical acute toxicity experiment.*

## Handling and Storage

Proper handling and storage procedures are critical to ensure safety in the laboratory.

### Safe Handling

- Avoid contact with skin, eyes, and clothing[1].
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat[1].
- Use in a well-ventilated area. A local exhaust ventilation system is recommended to prevent the dispersion of dust[1].
- Wash hands and face thoroughly after handling[1].
- Minimize dust generation and accumulation[6].

### Storage

- Store in a cool, dry, and well-ventilated area[5].
- Keep containers tightly closed when not in use[6].
- Store away from incompatible materials, such as oxidizing agents, and foodstuff containers[1][5].

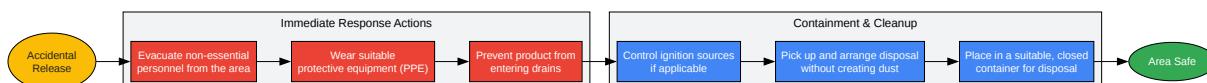
## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are the primary methods for minimizing exposure.

Control Type	Recommendation	Source
Engineering Controls	Use a closed system or local exhaust ventilation. Safety showers and eye wash stations should be readily available.	[1]
Eye/Face Protection	Safety glasses or a face shield.	[1]
Hand Protection	Protective gloves (e.g., butyl rubber, fluorocaoutchouc).	[1][5]
Skin/Body Protection	Lab coat or overalls.	[5]
Respiratory Protection	Generally not required with adequate ventilation. If dust is generated, use an approved particulate respirator.	[7]

## First Aid and Emergency Procedures

A clear understanding of emergency procedures is essential when working with any chemical.



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*Workflow for responding to an accidental release.*

## First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell[1].

- Skin Contact: Take off all contaminated clothing immediately. Rinse the skin well with water. If skin irritation occurs, get medical advice[1].
- Eye Contact: Rinse cautiously with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention[1].
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical attention[8].

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing measures appropriate for the local circumstances and surrounding environment, such as dry chemical, carbon dioxide, or alcohol-resistant foam[8].
- Specific Hazards: Hazardous decomposition products include carbon monoxide, carbon dioxide, and nitrogen oxides (NOx)[1].
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear[8].

## Accidental Release Measures

- Personal Precautions: Wear suitable protective equipment and keep unnecessary personnel away[1].
- Environmental Precautions: Prevent the product from entering drains or waterways[1].
- Cleanup Methods: For solids, pick up and arrange for disposal without creating dust. Place in a suitable, closed container[1].

## Stability and Reactivity

- Reactivity: No specific reactivity data is available[1].
- Chemical Stability: The substance is stable under normal conditions[1].
- Possibility of Hazardous Reactions: None are expected under normal processing[1].

- Conditions to Avoid: No specific conditions are listed, but avoiding dust formation is good practice.
- Incompatible Materials: Strong oxidizing agents[1].
- Hazardous Decomposition Products: Upon combustion, may produce carbon monoxide, carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>)[1].

## Ecological Information

There is no specific data available regarding the ecotoxicity, persistence, degradability, bioaccumulative potential, or mobility in soil for **N-Butyl-p-toluenesulfonamide**[1]. It is advised to prevent its release into the environment[6].

## Disposal Considerations

All waste must be disposed of in accordance with local, state, and federal regulations[1]. Chemical waste should be handled by a licensed professional waste disposal service. Containers should be treated as the product itself and not be reused[9].

## Conclusion

While **N-Butyl-p-toluenesulfonamide** is not classified as a hazardous substance under major regulations, a cautious and informed approach is paramount for its safe use in a research and development setting. Adherence to standard laboratory hygiene, the use of appropriate personal protective equipment, and proper engineering controls are essential to minimize any potential risk. The lack of comprehensive toxicological and ecological data underscores the need for careful handling to avoid unnecessary exposure and environmental release.

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